

# Safeguarding Your Laboratory: Proper Disposal Procedures for Butalamine (n-Butylamine)

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## Compound of Interest

Compound Name: Butalamine

Cat. No.: B1668079

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of **Butalamine**.

This document provides essential safety and logistical information for the proper management and disposal of **Butalamine**, also known as n-Butylamine. Adherence to these procedures is critical for ensuring the safety of laboratory personnel, maintaining regulatory compliance, and protecting the environment. By providing this guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building a foundation of trust that extends beyond our products.

n-Butylamine is a colorless liquid with a characteristic ammonia-like odor that can yellow upon storage. It is a flammable, corrosive, and toxic compound requiring careful handling during use and disposal.

## Key Data and Hazard Summary

Proper disposal of **Butalamine** starts with a clear understanding of its physical, chemical, and hazardous properties. The following table summarizes key quantitative data for n-Butylamine.

Property	Value
Chemical Formula	C <sub>4</sub> H <sub>11</sub> N
Molecular Weight	73.14 g/mol
CAS Number	109-73-9
Boiling Point	78 °C (172.4 °F)
Melting Point	-49 °C (-56.2 °F)
Flash Point	-12 °C (10.4 °F)
Specific Gravity	0.740
Vapor Density	2.5 (Air = 1.0)
Solubility in Water	Soluble
Autoignition Temperature	290 °C (554 °F)
Lower Explosion Limit	1.7%
Upper Explosion Limit	9.8%

The primary hazards associated with **Butalamine** are summarized below, dictating the necessary precautions for its disposal.

Hazard	Description
Flammability	Highly flammable liquid and vapor. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.
Corrosivity	Causes severe skin burns and eye damage. Material is extremely destructive to the tissues of the mucous membranes and upper respiratory tract.
Toxicity	Harmful if swallowed, in contact with skin, or if inhaled.
Environmental Hazard	Harmful to aquatic organisms. Do not allow to enter drains or waterways.

## Experimental Protocols for Safe Disposal

The proper disposal of **Butalamine** is a multi-step process that begins with waste collection and ends with removal by a certified hazardous waste management company. The following protocols provide detailed methodologies for key aspects of this process.

### Protocol 1: Waste Collection and Segregation

- Designated Waste Container:
  - Use a clearly labeled, dedicated waste container for **Butalamine** waste.
  - The container must be made of a compatible material (e.g., high-density polyethylene) and have a secure, tight-fitting lid.
  - Label the container with "Hazardous Waste," "**Butalamine**," and the relevant hazard symbols (flammable, corrosive, toxic).
- Waste Segregation:
  - Do not mix **Butalamine** waste with other chemical waste streams unless their compatibility is confirmed.

- Specifically, keep **Butalamine** waste separate from:
  - Strong oxidizing agents
  - Acids
  - Copper and its alloys
- Storage of Waste Container:
  - Store the waste container in a cool, dry, well-ventilated area designated for hazardous waste.
  - The storage area should be away from sources of ignition, heat, and direct sunlight.
  - Ensure secondary containment is in place to capture any potential leaks.

## Protocol 2: Management of Spills

In the event of a **Butalamine** spill, immediate and appropriate action is necessary to prevent harm to personnel and the environment.

- Immediate Response:
  - Evacuate all non-essential personnel from the spill area.
  - If the spill is large or in a poorly ventilated area, evacuate the entire laboratory and contact your institution's Environmental Health and Safety (EHS) department.
  - Eliminate all ignition sources (e.g., open flames, hot plates, electrical equipment).
- Personal Protective Equipment (PPE):
  - Before addressing the spill, don the appropriate PPE:
    - Chemical-resistant gloves (e.g., butyl rubber)
    - Chemical safety goggles and a face shield

- A lab coat or chemical-resistant apron
- A respirator with an appropriate cartridge for organic vapors if ventilation is inadequate.
- Spill Containment and Cleanup:
  - For small spills, contain the liquid using an inert absorbent material such as vermiculite, sand, or earth.
  - Work from the outside of the spill inwards to prevent spreading.
  - Once the **Butalamine** is absorbed, use non-sparking tools to carefully scoop the material into the designated hazardous waste container.
  - Clean the spill area with soap and water, and collect the cleaning materials as hazardous waste.

## Protocol 3: Laboratory-Scale Neutralization (for Dilute Aqueous Solutions)

For very dilute aqueous solutions of **Butalamine**, neutralization

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